

The Discovery and History of (+)-Intermedine: A Technical Guide

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Compound of Interest

Compound Name: (+)-Intermedine

Cat. No.: B1669703

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Abstract

(+)-Intermedine is a naturally occurring pyrrolizidine alkaloid (PA) recognized for its significant biological activities, most notably its hepatotoxicity. As a monoester of the necine base retronecine and (+)-trachelanthic acid, its structure and stereochemistry play a crucial role in its toxicological profile. This technical guide provides a comprehensive overview of the discovery, history, isolation, synthesis, and biological mechanism of **(+)-Intermedine**, with a focus on the quantitative data and experimental methodologies relevant to researchers in natural product chemistry and drug development.

Discovery and History

The initial discovery and characterization of **(+)-Intermedine** can be traced back to the pioneering work of C.C.J. Culvenor and L.W. Smith. In their 1966 publication on the alkaloids of *Amsinckia* species, they reported the isolation of several new hepatotoxic pyrrolizidine alkaloids from *Amsinckia intermedia*, commonly known as fiddleneck or tarweed.^[1] Among these was **(+)-Intermedine**, which they identified as an ester of the necine base retronecine and the necic acid, (+)-trachelanthic acid.^[1]

This discovery was part of a broader effort to identify the toxic principles in plants responsible for livestock poisoning.^{[2][3]} The work of Culvenor and Smith was foundational in the field of pyrrolizidine alkaloid chemistry, establishing the structures of several key toxic compounds and

paving the way for future toxicological studies.[1] Their preparation of Intermedine from its constituent amino alcohol and esterifying acid also constituted the first formal synthesis of a hepatotoxic pyrrolizidine alkaloid.[1] Since its initial discovery, **(+)-Intermedine** has been identified as a major PA in other plant species, most notably in common comfrey (*Symphytum officinale*), a plant with a long history in herbal medicine.[4][5][6]

Chemical Structure and Properties

(+)-Intermedine is a monoester pyrrolizidine alkaloid. Its chemical properties are summarized in the table below.

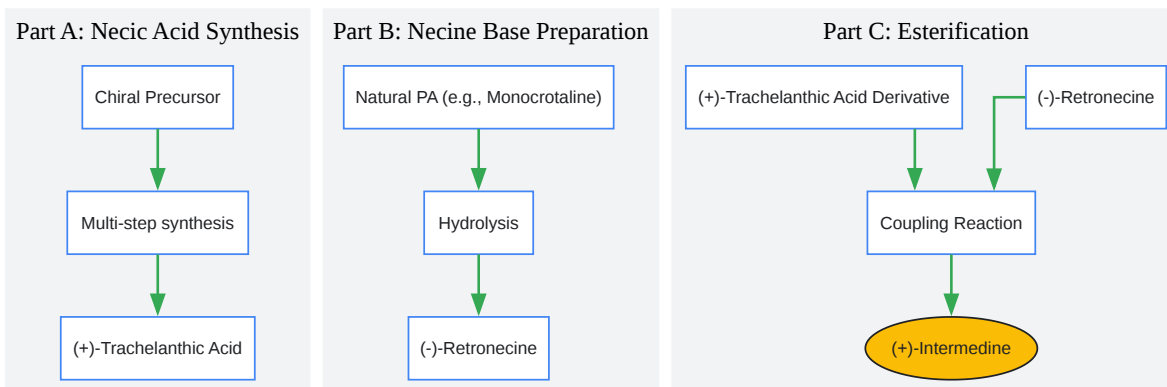
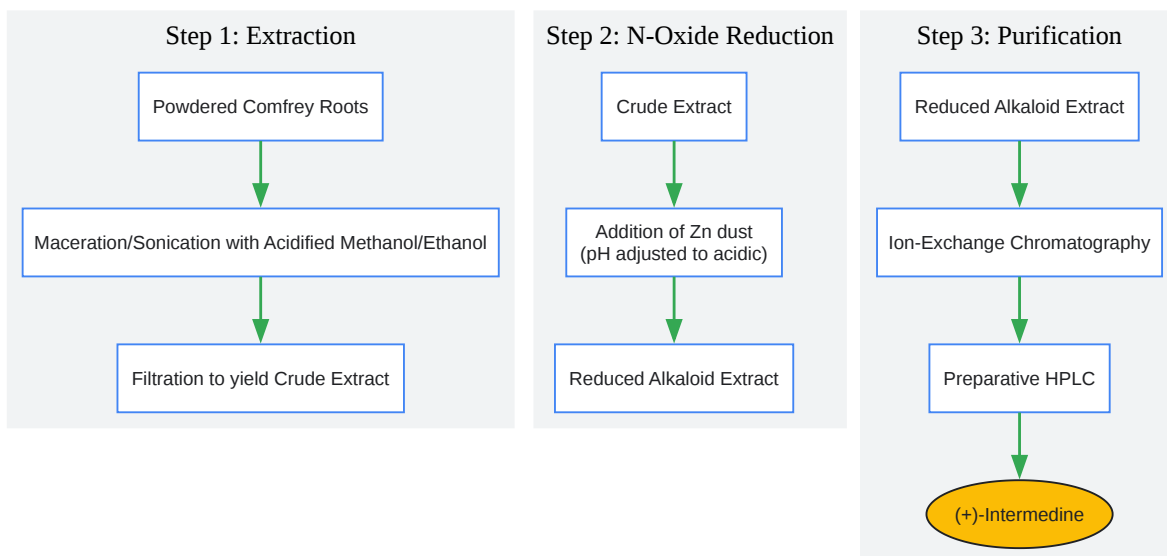
| Property | Value |
|------------------|---|
| Chemical Formula | C ₁₅ H ₂₅ NO ₅ |
| Molecular Weight | 299.36 g/mol |
| CAS Number | 10285-06-0 |
| Type | Retronecine-type monoester |
| Necine Base | (-)-Retronecine |
| Necic Acid | (+)-Trachelanthic acid |
| Stereoisomers | Lycopsamine (epimer at C2 of the necic acid) |

Experimental Protocols

Isolation of (+)-Intermedine from *Symphytum officinale* (Comfrey) Roots

The isolation of **(+)-Intermedine** from comfrey roots typically involves extraction of the total alkaloids, reduction of their N-oxide forms (which often predominate in the plant), and subsequent chromatographic purification. The following protocol is a composite of modern methods described in the literature.[1][2][4][7]

Experimental Workflow: Isolation



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